

# Application Notes and Protocols: N-Acylation of 1-(2-Amino-4-bromophenyl)ethanone

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## Compound of Interest

Compound Name: 1-(2-Amino-4-bromophenyl)ethanone

Cat. No.: B111471

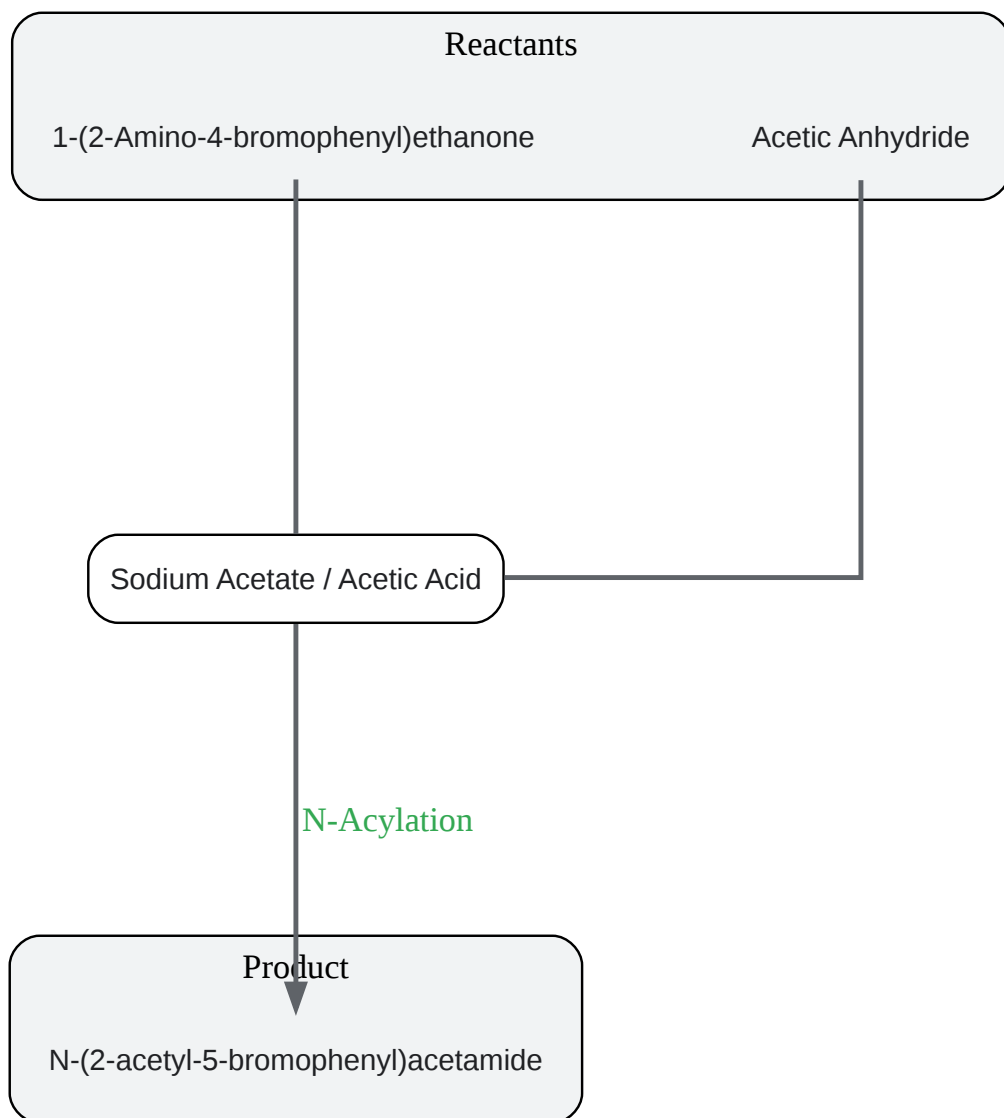
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## Introduction

The N-acylation of amines is a fundamental and widely utilized transformation in organic chemistry, crucial for the synthesis of amides.[1] These amide-containing structures are prevalent in medicinal chemistry, materials science, and pharmaceutical drug development.[1] Halogenated anilines, such as **1-(2-Amino-4-bromophenyl)ethanone**, are particularly valuable building blocks. The presence of the halogen atom offers a reactive site for further modifications, like cross-coupling reactions, while the acetyl group provides another point for chemical diversification. This document provides a detailed experimental protocol for the N-acetylation of **1-(2-Amino-4-bromophenyl)ethanone** using acetic anhydride, a common and efficient method for producing the corresponding acetamide.[2][3]

## Reaction Scheme

The N-acylation of **1-(2-Amino-4-bromophenyl)ethanone** with acetic anhydride in the presence of a base, such as sodium acetate, yields N-(2-acetyl-5-bromophenyl)acetamide. The reaction proceeds by nucleophilic attack of the amino group on the carbonyl carbon of the acetic anhydride.



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Caption: Chemical reaction pathway for the N-acylation.

## Quantitative Data Summary

The following table summarizes the key reactants and their properties for a typical lab-scale synthesis.

Compound	Molecular Formula	Molecular Weight (g/mol)	Moles (mmol)	Amount Used	Role
1-(2-Amino-4-bromophenyl)ethanone	C <sub>8</sub> H <sub>8</sub> BrNO	214.06	10.0	2.14 g	Starting Material
Acetic Anhydride	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	102.09	12.0	1.22 g (1.13 mL)	Acylating Agent
Sodium Acetate (anhydrous)	C <sub>2</sub> H <sub>3</sub> NaO <sub>2</sub>	82.03	15.0	1.23 g	Base
Glacial Acetic Acid	CH <sub>3</sub> COOH	60.05	-	10 mL	Solvent
Water	H <sub>2</sub> O	18.02	-	10 mL + 100 mL	Solvent / Work-up
Product (Theoretical Yield)	N-(2-acetyl-5-bromophenyl)acetamide C <sub>10</sub> H <sub>10</sub> BrNO <sub>2</sub>	256.10	10.0	2.56 g	

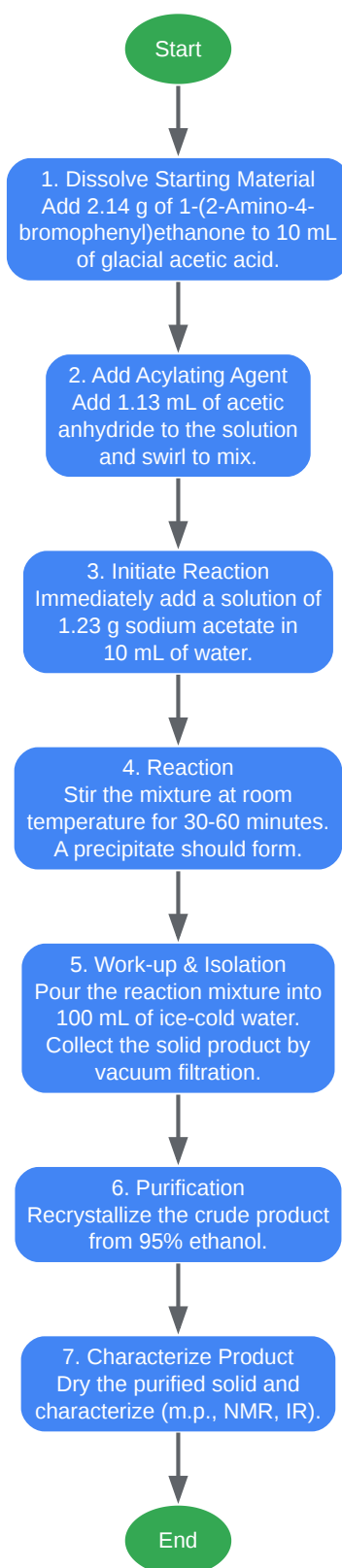
## Experimental Protocol

This protocol details the N-acetylation of **1-(2-Amino-4-bromophenyl)ethanone**. The procedure is adapted from established methods for the acylation of anilines.[\[2\]](#)[\[3\]](#)

### Materials and Equipment

- **1-(2-Amino-4-bromophenyl)ethanone**
- Acetic anhydride
- Sodium acetate (anhydrous)

- Glacial acetic acid
- Deionized water
- Ethanol (95%, for recrystallization)
- 100 mL round-bottom flask or Erlenmeyer flask
- Magnetic stirrer and stir bar
- Graduated cylinders and beakers
- Ice bath
- Büchner funnel and vacuum filtration apparatus
- Melting point apparatus
- Standard laboratory glassware



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- 3. An eco-friendly and highly efficient route for N-acylation under catalyst-free conditions. – Oriental Journal of Chemistry [orientjchem.org]
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